

GC-MS analysis of Pent-2-ynal identification

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Compound Focus: Pent-2-ynal

CAS No.: 55136-52-2

Cat. No.: S560665

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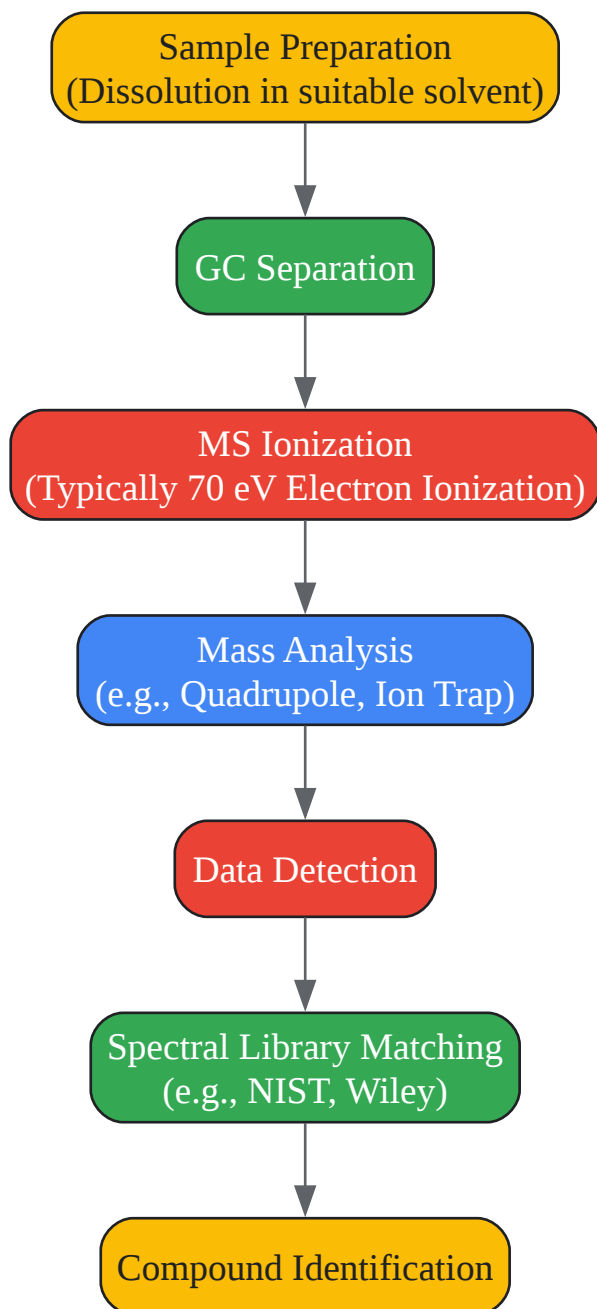
Chemical Properties of Pent-2-ynal

The table below summarizes the key physical and chemical properties of **Pent-2-ynal**, which are fundamental for developing an analytical method [1] [2].

Property	Value
CAS Number	55136-52-2
Common Name	pent-2-ynal
Molecular Formula	C ₅ H ₆ O
Molecular Weight	82.10 g/mol
Density	0.895 g/cm ³
Boiling Point	129.3 °C at 760 mmHg
Flash Point	38.9 °C

Generalized GC-MS Workflow for Volatile Organic Compound Analysis

The following diagram illustrates a standard GC-MS workflow suitable for analyzing volatile organic compounds like **Pent-2-ynal**. You can use this as a template for method development.



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The general workflow for a GC-MS analysis involves several key stages [3] [4]:

- **Sample Preparation:** The sample must be in a form suitable for injection. For a compound like **Pent-2-ynal**, this would likely involve dissolution in a volatile organic solvent like n-hexane [5].
- **GC Separation:** The sample is vaporized and carried by an inert gas (e.g., helium) through a capillary column. Compounds are separated based on their interactions with the column's stationary phase and their boiling points [3] [6].
- **MS Ionization & Analysis:** As separated compounds elute, they are ionized and fragmented. The most common method is **electron ionization (EI) at 70 eV**, which allows the resulting mass spectra to be compared against standard reference libraries [3] [5].
- **Detection & Identification:** The mass spectrometer detects the ionized fragments, generating a mass spectrum that serves as a molecular fingerprint. This spectrum is compared against commercial libraries (e.g., NIST, Wiley) for identification [3] [5].

Method Development Considerations for Pent-2-ynal

Based on its properties and standard practices, here are key parameters to consider when developing a GC-MS method for **Pent-2-ynal**:

- **Sample Introduction:** Given its volatility (Boiling Point: **129.3 °C**), a standard split/splitless injection is likely appropriate [3].
- **Column Selection:** A common non-polar to mid-polar column, such as a 5% phenyl polysiloxane phase, would be a suitable starting point for separation [3].
- **Mass Spectrometry:** Using **electron ionization (EI) at 70 eV** is critical to generate a fragmentation pattern that can be matched against the NIST or Wiley mass spectral libraries for confirmation [3] [5]. The low molecular weight (**82.10 g/mol**) suggests its fragments will be in the low mass-to-charge (m/z) range.

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